

Essential Guide to the Proper Disposal of ONO-8713

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Compound of Interest

Compound Name: ONO-8713

Cat. No.: B15569312

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This document provides crucial safety and logistical information for the proper disposal of **ONO-8713**, a selective prostaglandin E receptor subtype EP1 antagonist used in laboratory research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while minimizing environmental impact. Adherence to these guidelines is critical, and consultation with your institution's Environmental Health and Safety (EHS) department is mandatory for compliance with local regulations.

I. Understanding the Compound: ONO-8713

ONO-8713 is a synthetic organic compound intended for research use only.^{[1][2]} Its chemical structure includes a sulfonamide and a trifluoromethyl group, which necessitate its classification as hazardous chemical waste. Proper handling and disposal are paramount to avoid potential environmental and health risks.

Chemical Property	Value
IUPAC Name	(2E)-3-(4-[[2-[-INVALID-LINK--amino]-5-(trifluoromethyl)phenoxy]methyl]phenyl)prop-2-enoic acid
Molecular Formula	C29H28F3NO5S
Molecular Weight	571.6 g/mol
Appearance	Crystalline solid
Storage	Store at -20°C

This data is compiled from publicly available chemical databases.

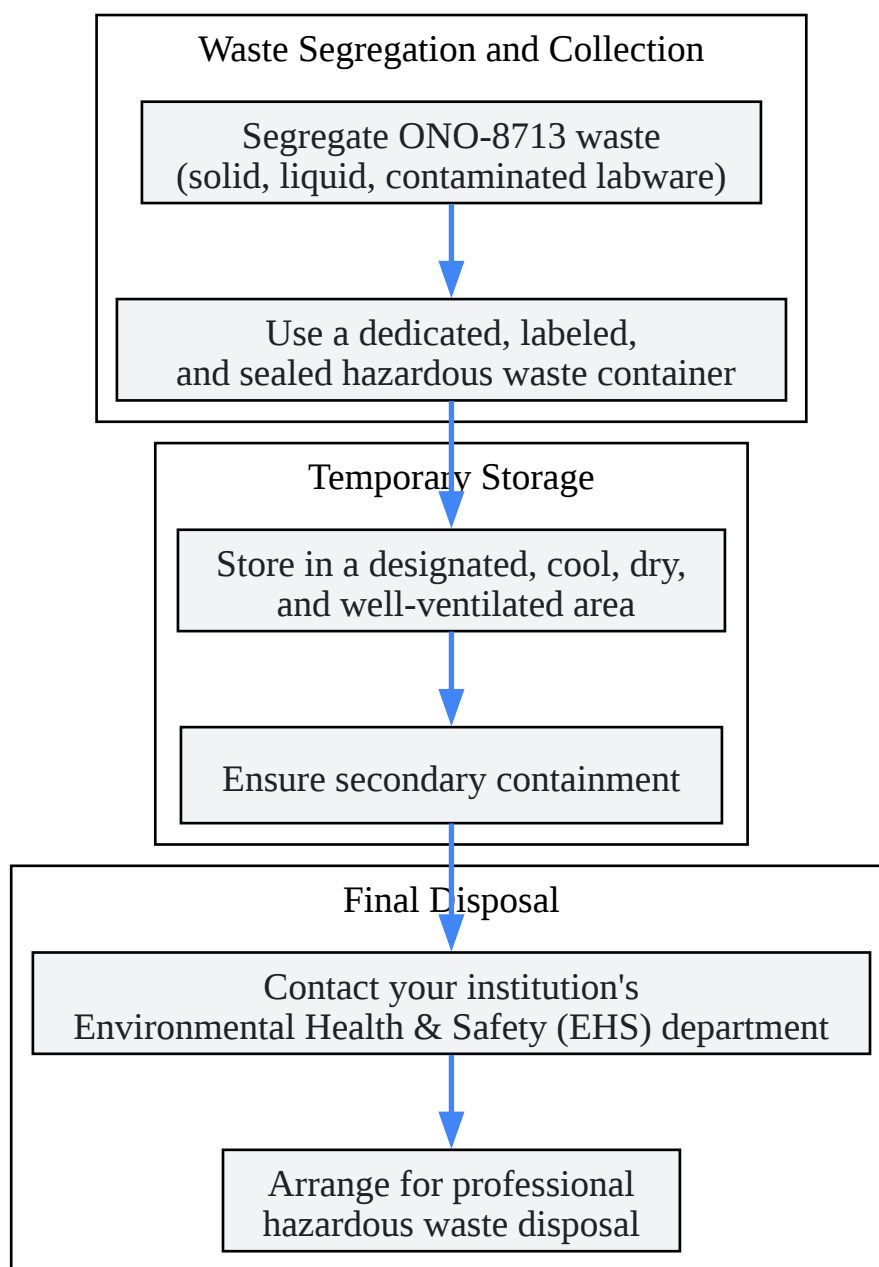
II. Personal Protective Equipment (PPE) and Handling

Before handling **ONO-8713**, it is imperative to be equipped with the appropriate personal protective equipment.

PPE Item	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Protective Clothing	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.

III. Step-by-Step Disposal Protocol

The disposal of **ONO-8713** and its contaminated materials must be managed as hazardous chemical waste. The following workflow outlines the necessary steps for its proper disposal.



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ONO-8713 Disposal Workflow

- Segregation and Collection:
 - All waste materials containing **ONO-8713**, including unused compound, solutions, and contaminated labware (e.g., pipette tips, vials, gloves), must be segregated from general laboratory waste.

- Collect all **ONO-8713** waste in a dedicated, chemically resistant, and sealable hazardous waste container. The container must be clearly labeled with "Hazardous Waste," the chemical name "**ONO-8713**," and the approximate quantity.
- Temporary Storage:
 - Store the sealed waste container in a designated and secure area, such as a satellite accumulation area or a chemical waste storage cabinet.
 - The storage area should be cool, dry, and well-ventilated, away from incompatible materials.
 - Utilize secondary containment (e.g., a larger, chemically resistant bin) to prevent the spread of material in case of a leak.
- Final Disposal:
 - Do not dispose of **ONO-8713** down the drain or in regular trash.
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste.
 - Provide the EHS department with all necessary information about the waste, including the chemical name and quantity. Follow their specific procedures for waste manifest and pickup.

IV. Spill Management

In the event of an **ONO-8713** spill, the following procedure should be followed:



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ONO-8713 Spill Response

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the affected area. Restrict access to the spill site.
- **Wear PPE:** Before addressing the spill, ensure you are wearing the appropriate personal protective equipment as outlined in the table above.
- **Containment:** For a solid spill, carefully sweep or scoop the material into a designated hazardous waste container. For a liquid spill, cover it with an inert absorbent material (e.g., vermiculite, sand, or a chemical spill pillow).
- **Collection:** Once the spill is absorbed, carefully collect the absorbent material and place it into a sealed and labeled hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Disposal:** All materials used for cleanup, including contaminated gloves and wipes, must be disposed of as hazardous waste.

V. Disclaimer

The information provided in this document is intended as a general guide for the safe disposal of **ONO-8713** in a laboratory setting. It is not a substitute for institutional protocols and regulatory requirements. Researchers are responsible for complying with all applicable federal, state, and local regulations regarding hazardous waste management. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and procedures.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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